

Comparative analysis of UV absorption spectra of Benzophenone-9 and other benzophenones

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Compound of Interest

Compound Name: Benzophenone-9

Cat. No.: B1580434

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A Comparative Analysis of the UV Absorption Spectra of Benzophenone Derivatives

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparative analysis of the ultraviolet (UV) absorption properties of **Benzophenone-9** and other key benzophenone derivatives commonly used as UV filters. The information presented herein is intended to assist researchers and professionals in the fields of drug development, materials science, and photochemistry in selecting appropriate UV absorbers for their specific applications. This document summarizes key quantitative spectral data, outlines a detailed experimental protocol for UV-Vis spectrophotometry, and provides a visual representation of the experimental workflow.

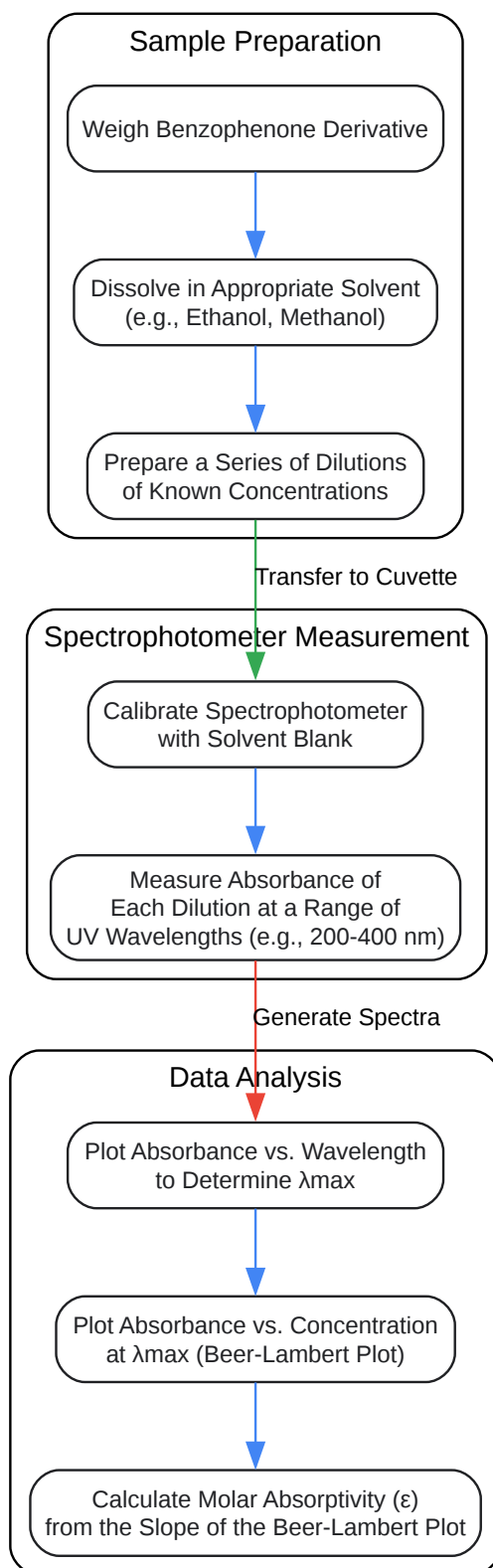
Quantitative UV Absorption Data

The efficacy of a UV absorber is determined by its ability to absorb UV radiation at specific wavelengths, quantified by its maximum absorption wavelength (λ_{max}) and molar absorptivity (ϵ). The following table summarizes these key parameters for **Benzophenone-9** and other relevant benzophenones in various solvents.

Compound Name	Common Name(s)	Solvent	λ_{max} (nm)	Molar Absorptivity (ϵ) ($\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$)
Benzophenone	-	Ethanol	252	18,000[1]
334	150[1]			
Benzophenone-9	Benzophenone-2, 2,2',4,4'-Tetrahydroxybenzophenone	Methanol	290	25,000[1]
350	15,000[1]			
Benzophenone-3	Oxybenzone, 2-Hydroxy-4-methoxybenzophenone	Methanol	287	15,100[1]
325	9,500[1]			
Benzophenone-4	Sulisobenzone	Not Specified	286, 325	Data not available in source
Benzophenone-6	2,2'-Dihydroxy-4,4'-dimethoxybenzophenone	Not Specified	Data not available in source	Data not available in source
Benzophenone-8	Dioxybenzone	Not Specified	290, 352	Data not available in source

Experimental Workflow for UV-Vis Spectroscopy

The following diagram illustrates the typical workflow for determining the UV absorption spectrum of a benzophenone derivative.



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References

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